

"Copper chlorophyllin B" molecular weight and properties

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Compound of Interest

Compound Name: *Copper chlorophyllin B*

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An In-depth Technical Guide to Copper Chlorophyllin B

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular characteristics, physicochemical properties, and analytical methodologies for **Copper Chlorophyllin B**. It also delves into its biological activities with a focus on relevant signaling pathways and includes detailed experimental protocols for its analysis.

Molecular and Physicochemical Properties

Copper chlorophyllin is a semi-synthetic derivative of chlorophyll where the central magnesium atom is replaced by copper. The "B" designation refers to a derivative of chlorophyll b, which has a formyl group in place of a methyl group on the porphyrin ring, distinguishing it from chlorophyll a derivatives. The most common commercial form is the water-soluble sodium copper chlorophyllin, a mixture of sodium salts of copper chlorophyllins.

The molecular weight and formula of copper chlorophyllin can vary depending on the specific salt form and the degree of hydrolysis of the cyclopentenyl ring. The most frequently cited form is trisodium copper chlorophyllin.

Compound	Molecular Formula	Molecular Weight (g/mol)
Trisodium Copper Chlorophyllin	$C_{34}H_{31}CuN_4Na_3O_6$	724.15
Copper Chlorophyllin b (Acid Form)	$C_{34}H_{30}CuN_4O_6$	654.18

Note: The molecular weight may be increased by 18 Daltons if the cyclopentenyl ring is cleaved during hydrolysis.

A summary of the key physicochemical properties of sodium copper chlorophyllin is presented below.

Property	Description	References
Appearance	Dark green to blue/black powder.	[1]
Solubility	Soluble in water; slightly soluble in ethanol and chloroform; insoluble in ether.	[1][2]
Stability	Generally good stability towards heat, light, and pH changes compared to natural chlorophyll.[1][2] It is known to retain a consistent green color under varying pH levels and light conditions.[2] However, it can degrade at high temperatures and is most stable in neutral to alkaline conditions, with a tendency to precipitate in acidic environments (pH < 5).[3]	
Absorption Maxima (λ_{max})	In aqueous solution, it typically exhibits a major absorption peak (Soret band) around 405 nm and a smaller peak (Q band) around 630 nm.	[1]

Experimental Protocols

This section details the methodologies for the synthesis, purification, and analysis of copper chlorophyllin.

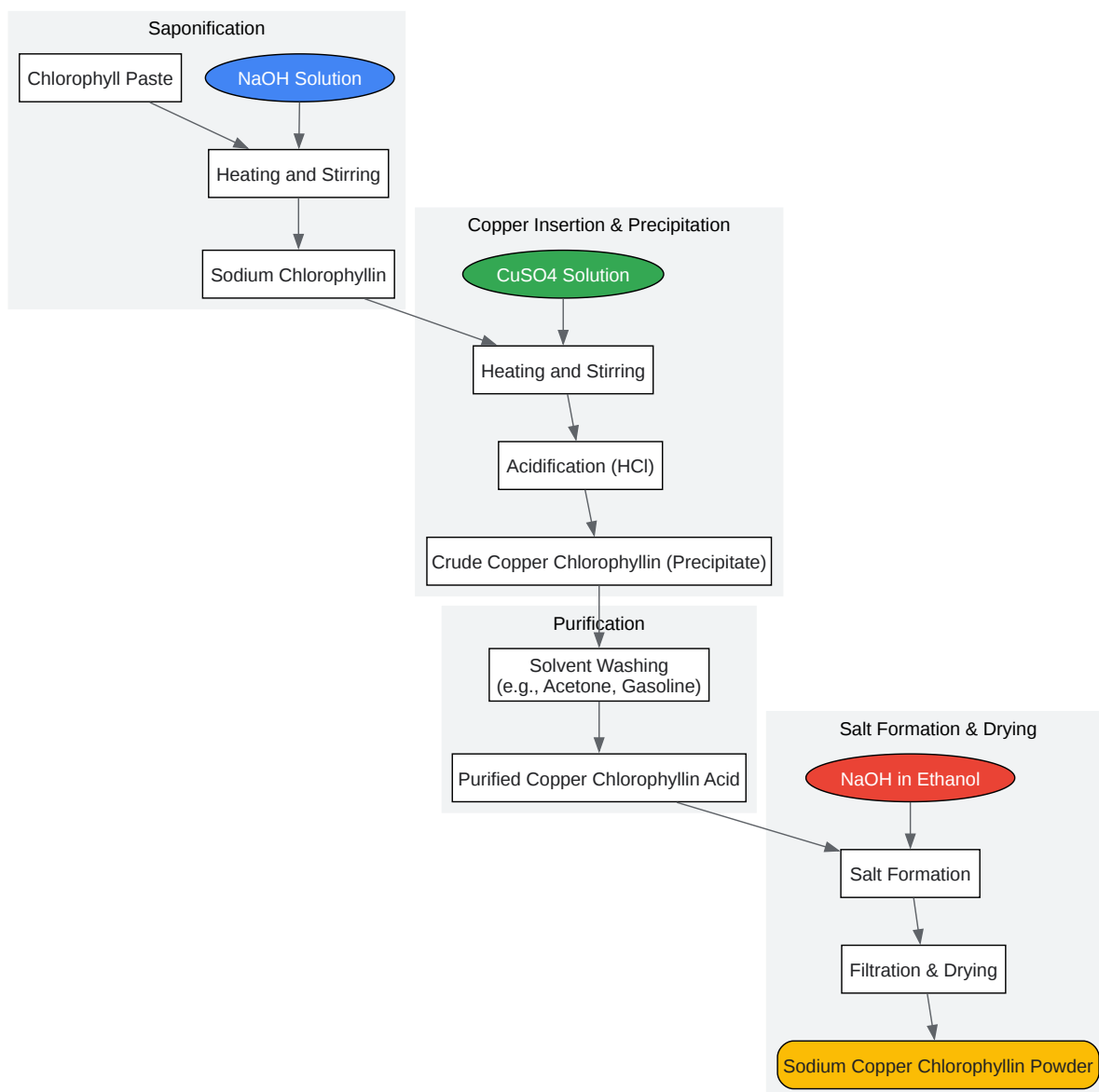
The synthesis of sodium copper chlorophyllin typically involves the alkaline hydrolysis (saponification) of chlorophyll extracted from plant material, followed by the replacement of the central magnesium ion with copper, and subsequent purification and salt formation.

Methodology:

- Saponification: Chlorophyll paste is treated with an aqueous solution of sodium hydroxide (NaOH) with heating (e.g., at 55-60°C for several hours) to hydrolyze the methyl and phytol ester groups, forming sodium chlorophyllin.[4][5]
- Copper Insertion: After saponification, an aqueous solution of a copper salt, typically copper sulfate (CuSO₄), is added to the reaction mixture.[4] The mixture is heated (e.g., at 50-60°C) to facilitate the replacement of the magnesium ion with copper.[6] The solution is then acidified (e.g., to pH 1-2 with HCl) to precipitate the crude copper chlorophyllin acid.[6]
- Purification: The crude copper chlorophyllin is purified by washing with organic solvents like acetone and gasoline to remove impurities.[6]
- Salt Formation and Drying: The purified copper chlorophyllin acid is dissolved in a solvent such as acetone, and a solution of NaOH in ethanol is added to form the trisodium salt.[5] The resulting sodium copper chlorophyllin is then precipitated, filtered, and dried.[5]

The following diagram illustrates a general workflow for the synthesis and purification of sodium copper chlorophyllin.

Synthesis and Purification of Sodium Copper Chlorophyllin

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A generalized workflow for the industrial production of sodium copper chlorophyllin.

This method is used for the quantitative determination of sodium copper chlorophyllin in a solution.

Methodology:

- **Preparation of Standard Solutions:** Prepare a stock solution of sodium copper chlorophyllin of known concentration (e.g., 1000 µg/mL) in a suitable solvent, such as a phosphate buffer at pH 7.5.^[1] From the stock solution, prepare a series of standard solutions of decreasing concentrations by serial dilution.
- **Preparation of Sample Solution:** Accurately weigh a sample of sodium copper chlorophyllin, dissolve it in the same solvent as the standards, and dilute to a concentration that falls within the range of the standard curve.
- **Spectrophotometric Measurement:**
 - Set the spectrophotometer to measure absorbance at the λ_{max} of sodium copper chlorophyllin, which is approximately 405 nm.^[1]
 - Use the solvent as a blank to zero the instrument.
 - Measure the absorbance of each standard solution and the sample solution.
- **Data Analysis:**
 - Plot a calibration curve of absorbance versus the concentration of the standard solutions.
 - Determine the concentration of the sample solution by interpolating its absorbance value on the calibration curve.
 - Calculate the percentage of sodium copper chlorophyllin in the original sample based on the dilution factor.

High-Performance Liquid Chromatography (HPLC) is employed to separate and identify the different components within a sodium copper chlorophyllin mixture.

Methodology:

- Instrumentation: An HPLC system equipped with a photodiode array (PDA) or UV-Vis detector and a C18 reversed-phase column (e.g., Inertsil ODS-2, 5 μ m, 250 x 4.6 mm) is typically used.[\[7\]](#)
- Mobile Phase: A common mobile phase is a gradient or isocratic mixture of methanol and water containing 1% acetic acid (e.g., 97:3 v/v).[\[7\]](#)
- Sample Preparation: Dissolve the sodium copper chlorophyllin sample in the mobile phase or a suitable solvent and filter through a 0.45 μ m syringe filter before injection.
- Chromatographic Conditions:
 - Flow Rate: Typically 1.0 mL/min.[\[7\]](#)
 - Injection Volume: 10-20 μ L.[\[7\]](#)
 - Detection Wavelength: 405 nm.[\[7\]](#)
- Data Analysis: The retention times and UV-Vis spectra of the peaks are compared with those of known standards to identify the components, such as copper chlorin e6 and copper isochlorin e4.[\[8\]](#) Peak areas can be used for quantitative analysis.

This protocol is for the determination of the total copper content in a sample of copper chlorophyllin.

Methodology:

- Sample Preparation (Ashing):
 - Accurately weigh approximately 0.1 g of the sample into a silica crucible.
 - Carefully heat the crucible to ash the sample, ensuring the temperature does not exceed 500°C, until all carbon is removed.[\[1\]](#)
 - Moisten the ash with a few drops of concentrated sulfuric acid and re-ash.[\[1\]](#)
 - Dissolve the resulting ash by boiling with three successive portions of 10% (w/w) hydrochloric acid.[\[1\]](#)

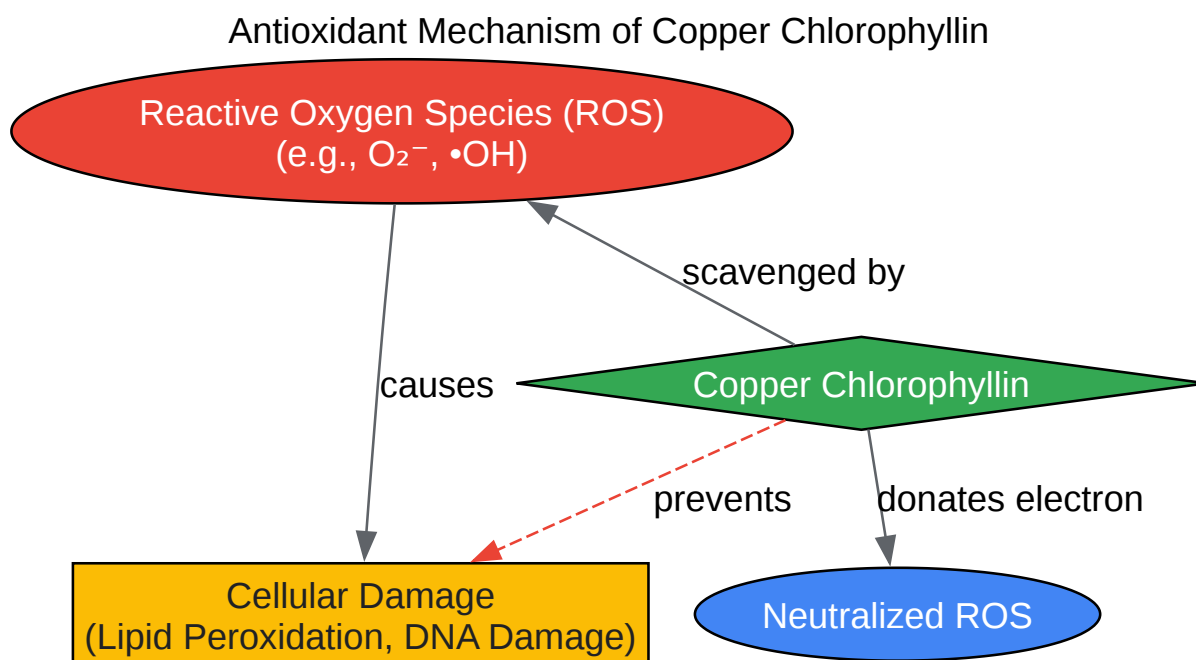
- Filter the solutions into a 100 mL volumetric flask, cool, and dilute to volume with purified water.[\[1\]](#)
- Preparation of Copper Standards: Prepare a series of standard solutions of copper from a certified stock solution, with concentrations spanning the expected range of the sample.
- AAS Measurement:
 - Set up the atomic absorption spectrometer with a copper hollow-cathode lamp.
 - Use an air-acetylene flame.[\[5\]](#)
 - Set the wavelength to 324.7 nm.[\[5\]](#)
 - Aspirate the blank, standard solutions, and the prepared sample solution into the flame.
- Data Analysis:
 - Generate a calibration curve by plotting the absorbance of the standard solutions against their concentrations.
 - Determine the copper concentration in the sample solution from the calibration curve.
 - Calculate the percentage of copper in the original sample.

Biological Activity and Signaling Pathways

Copper chlorophyllin exhibits several biological activities, including antioxidant and anti-inflammatory effects.

The antioxidant activity of copper chlorophyllin is attributed to its ability to scavenge reactive oxygen species (ROS).[\[2\]](#)[\[7\]](#) This mechanism involves the donation of electrons to neutralize free radicals, thereby preventing oxidative damage to cellular components like DNA and lipids.[\[2\]](#)

The following diagram illustrates the free radical scavenging mechanism.



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Copper chlorophyllin acts as an antioxidant by scavenging reactive oxygen species.

Copper chlorophyllin has been shown to exert anti-inflammatory effects by inhibiting the canonical NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[9] This pathway is crucial in regulating the expression of genes involved in inflammation.

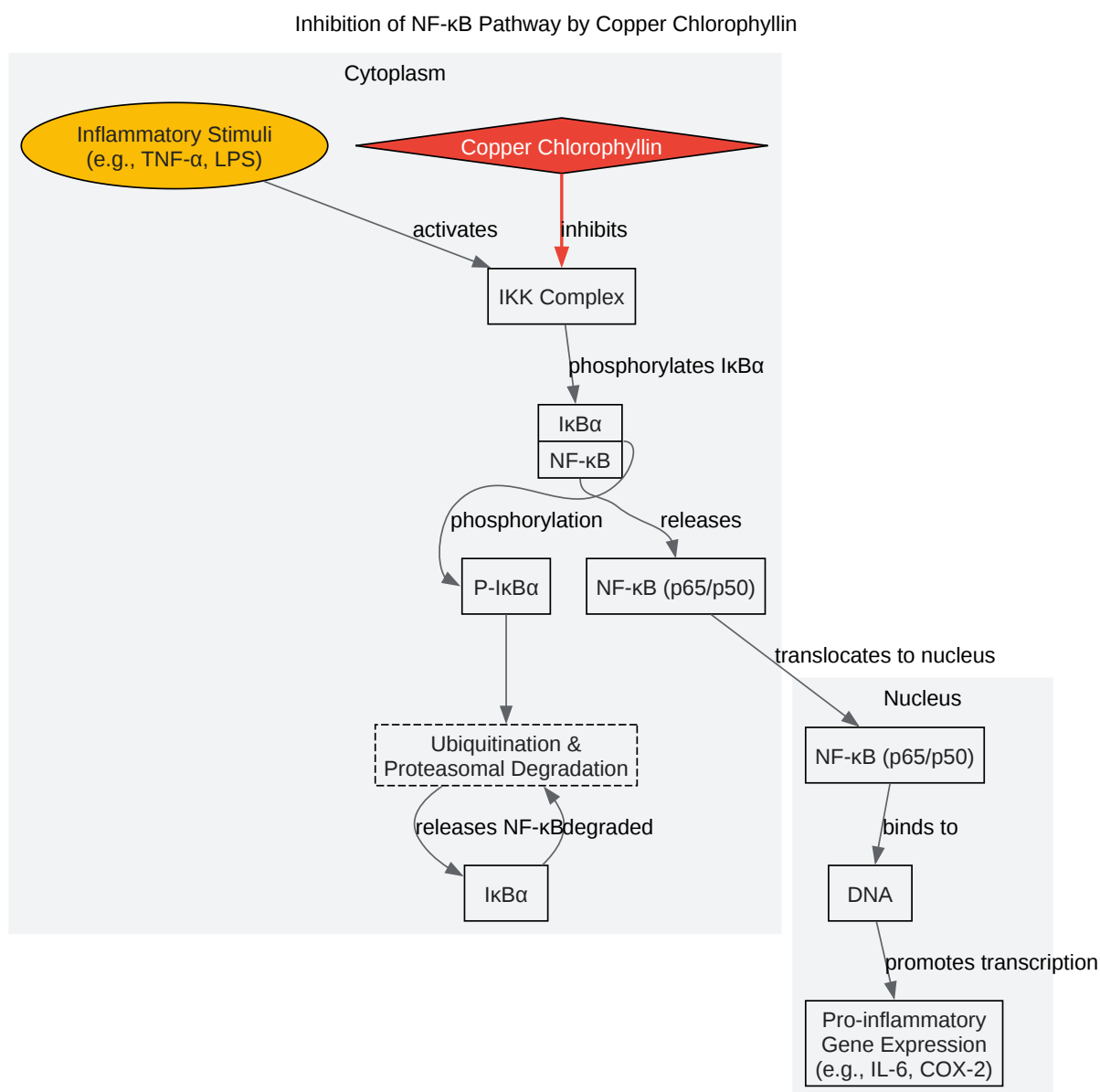
Mechanism of Inhibition:

Studies have demonstrated that chlorophyllin can suppress the development of carcinomas by:

- Downregulating IKK β (Inhibitor of nuclear factor kappa-B kinase subunit beta).[9]
- Preventing the phosphorylation and subsequent degradation of I κ B- α (nuclear factor of kappa light polypeptide gene enhancer in B-cells inhibitor, alpha).[9]
- Reducing the nuclear translocation and expression of NF- κ B (p65).[9]

This inhibition of NF- κ B signaling leads to a downstream reduction in the expression of pro-inflammatory cytokines.

The diagram below outlines the inhibitory effect of copper chlorophyllin on the NF- κ B pathway.



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Copper chlorophyllin inhibits inflammation by blocking the activation of the NF- κ B pathway.

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